

Safeguarding Researchers: A Comprehensive Guide to Handling Triapine Hydrochloride

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Compound of Interest

Compound Name: *Triapine hydrochloride*

Cat. No.: *B15587456*

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For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of **Triapine hydrochloride**, a potent investigational ribonucleotide reductase inhibitor. Adherence to these guidelines is mandatory to ensure the safety of all laboratory personnel and to maintain regulatory compliance. **Triapine hydrochloride** is classified as acutely toxic and an irritant, necessitating stringent safety measures to prevent exposure.

Essential Personal Protective Equipment (PPE)

The selection and proper use of appropriate PPE are the first line of defense against exposure to **Triapine hydrochloride**. All PPE should be disposable or decontaminated after each use.

Table 1: PPE Requirements for Handling **Triapine Hydrochloride**

Activity	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Receiving & Unpacking	Single pair of chemotherapy gloves	Laboratory coat	Safety glasses	Not generally required
Weighing (powder)	Double pair of chemotherapy gloves	Chemotherapy-rated gown	Safety glasses with side shields or goggles	NIOSH-approved respirator (e.g., N95) if not in a containment hood
Solution Preparation	Double pair of chemotherapy gloves	Chemotherapy-rated gown		

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